Spectroscopic Analysis of 2-Fluorophenylglycine: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-o-Fluorophenylglycine*
CAS No.:	*5319-42-6*
Cat. No.:	*B1312075*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic characterization of 2-Fluorophenylglycine, a non-proteinogenic amino acid of significant interest in medicinal chemistry and drug development. The unique structural features imparted by the fluorine substitution on the phenyl ring necessitate a thorough analytical approach to confirm its identity and purity. This document outlines the expected data from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), along with detailed experimental protocols.

Introduction to Spectroscopic Techniques

Spectroscopic methods are indispensable tools in the structural elucidation of organic molecules. By probing the interaction of molecules with electromagnetic radiation, we can glean detailed information about the connectivity of atoms, the types of functional groups present, and the overall molecular weight. For a molecule such as 2-Fluorophenylglycine, a combination of NMR, IR, and MS provides a comprehensive analytical profile.

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- Nuclear Magnetic Resonance (NMR) Spectroscopy provides unparalleled insight into the carbon-hydrogen framework of a molecule. ^{1}H NMR reveals the chemical environment and connectivity of hydrogen atoms, while ^{13}C NMR provides information on the carbon skeleton.
- Infrared (IR) Spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrational frequencies of its bonds.
- Mass Spectrometry (MS) determines the molecular weight of a molecule and can provide information about its structure through fragmentation analysis.

Data Presentation

While extensive searches of public databases were conducted, detailed, experimentally verified spectroscopic data for 2-Fluorophenylglycine is not readily available. Therefore, the following tables present expected quantitative data based on established principles of spectroscopy and data from analogous compounds, such as other substituted phenylglycines and related amino acids.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Table 1: Expected ^{1}H NMR Data for 2-Fluorophenylglycine

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.2 - 7.6	Multiplet	4H	Aromatic protons (C_6H_4F)
~5.2	Singlet	1H	α-CH
Broad	Singlet	3H	$-NH_3^+$
Broad	Singlet	1H	-COOH

Note: The chemical shifts of the amine and carboxylic acid protons are highly dependent on the solvent, concentration, and temperature.

Table 2: Expected ^{13}C NMR Data for 2-Fluorophenylglycine

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Chemical Shift (δ, ppm)	Assignment
~170 - 175	C=O (Carboxylic Acid)
~158 - 162 (d, ^{1}JCF ≈ 245 Hz)	C-F (Aromatic)
~115 - 135	Aromatic Carbons
~55 - 60	α-C

Note: The carbon directly attached to the fluorine atom will appear as a doublet due to carbon-fluorine coupling.

Infrared (IR) Spectroscopy Data

Table 3: Expected IR Absorption Bands for 2-Fluorophenylglycine

Wavenumber (cm^{-1})	Intensity	Assignment
3400 - 2500	Broad, Strong	O-H stretch (Carboxylic Acid) and N-H stretch (Amine)
~3030	Medium	Aromatic C-H stretch
~2950	Medium	Aliphatic C-H stretch
~1710	Strong	C=O stretch (Carboxylic Acid)
~1600, ~1480	Medium to Strong	C=C stretch (Aromatic)
~1590	Medium	N-H bend (Amine)
~1220	Strong	C-F stretch
~1400	Medium	C-O stretch / O-H bend

Mass Spectrometry (MS) Data

Table 4: Expected Mass Spectrometry Data for 2-Fluorophenylglycine

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m/z	Relative Intensity (%)	Assignment
170.06	High	$[M+H]^+$ (Protonated Molecule)
124.05	Moderate	$[M+H - COOH - H]^+$
109.04	Moderate	$[C_6H_4F-CH]^+$
95.03	Low	$[C_6H_4F]^+$

Note: The exact m/z values and relative intensities will depend on the ionization method and instrument parameters. The molecular weight of 2-Fluorophenylglycine ($C_8H_8FNO_2$) is 169.15 g/mol .

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of 2-Fluorophenylglycine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra to confirm the chemical structure of 2-Fluorophenylglycine.

Methodology:

- Sample Preparation:
  - Weigh approximately 5-10 mg of 2-Fluorophenylglycine.
  - Dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d_6, D_2O) in a clean, dry NMR tube to a final volume of approximately 0.6 mL. The choice of solvent is crucial as the chemical shifts of labile protons (NH and OH) are solvent-dependent.[1] DMSO-d_6 is often a good choice for amino acids as it can dissolve both the free acid and its zwitterionic form.
  - Add a small amount of an internal standard, such as tetramethylsilane (TMS) at 0 ppm, for chemical shift referencing if the solvent signal is not used.

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- Data Acquisition:
  - Acquire ^{1}H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
  - For ^{1}H NMR, typical acquisition parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and the co-addition of 16-64 scans to improve the signal-to-noise ratio.
  - For ^{13}C NMR, a proton-decoupled sequence is typically used. A larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary due to the lower natural abundance of the ^{13}C isotope.
- Data Processing:
  - Apply Fourier transformation to the acquired free induction decays (FIDs).
  - Phase the resulting spectra and perform baseline correction.
  - Calibrate the chemical shift axis using the internal standard or the residual solvent peak.
  - Integrate the peaks in the ^{1}H NMR spectrum to determine the relative number of protons.

Infrared (IR) Spectroscopy

Objective: To identify the characteristic functional groups of 2-Fluorophenylglycine.

Methodology (KBr Pellet Method):

- Sample Preparation:
  - Thoroughly clean and dry an agate mortar and pestle.[2]
  - Place a small amount (1-2 mg) of 2-Fluorophenylglycine into the mortar and grind it to a very fine powder.[2]
  - Add approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) powder to the mortar.

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- Gently but thoroughly mix the sample and KBr by grinding until a homogeneous mixture is obtained.[2]
- Transfer the mixture to a pellet-forming die.
- Apply pressure using a hydraulic press to form a thin, transparent pellet. An opaque or cloudy pellet will scatter the IR beam and result in a poor-quality spectrum.[2]

- Data Acquisition:
  - Record a background spectrum of the empty sample compartment.
  - Place the KBr pellet in the sample holder of the FTIR spectrometer.
  - Acquire the IR spectrum over a typical range of 4000-400 cm^{-1}.
  - Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.
- Data Processing:
  - The resulting spectrum is typically plotted as transmittance or absorbance versus wavenumber (cm^{-1}).
  - Identify and label the major absorption bands.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and study the fragmentation pattern of 2-Fluorophenylglycine.

Methodology (Electrospray Ionization - ESI):

- Sample Preparation:
  - Prepare a dilute solution of 2-Fluorophenylglycine (e.g., 1-10 µg/mL) in a suitable solvent system, typically a mixture of water and an organic solvent like acetonitrile or methanol, often with a small amount of acid (e.g., 0.1% formic acid) to promote protonation.
- Data Acquisition:

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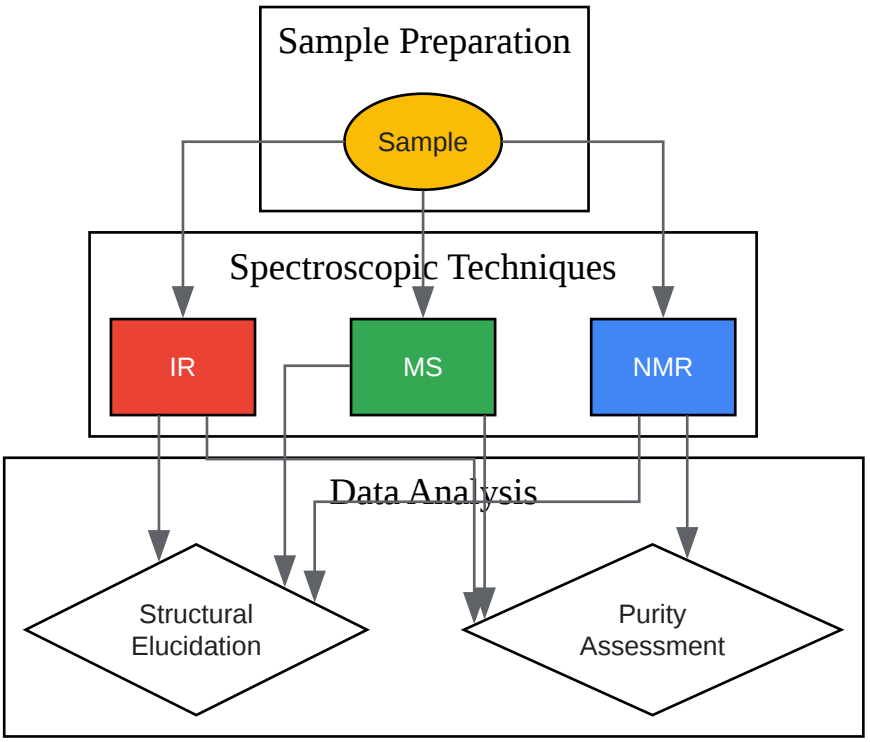
- Introduce the sample solution into the ESI source of a mass spectrometer via direct infusion or through a liquid chromatography (LC) system.
- Acquire the mass spectrum in positive ion mode to observe the protonated molecule $[M+H]^+$.
- Typical ESI source parameters include a high capillary voltage, nebulizing gas flow, and drying gas flow and temperature, which should be optimized for the specific instrument and analyte.
- For fragmentation analysis (MS/MS), select the $[M+H]^+$ ion as the precursor ion and subject it to collision-induced dissociation (CID) with an inert gas (e.g., argon or nitrogen) in the collision cell.
- Acquire the product ion spectrum.

- Data Processing:
  - Analyze the full scan mass spectrum to identify the m/z of the molecular ion.
  - Interpret the product ion spectrum to identify characteristic fragment ions, which can provide structural information.

Visualization of Analytical Workflows

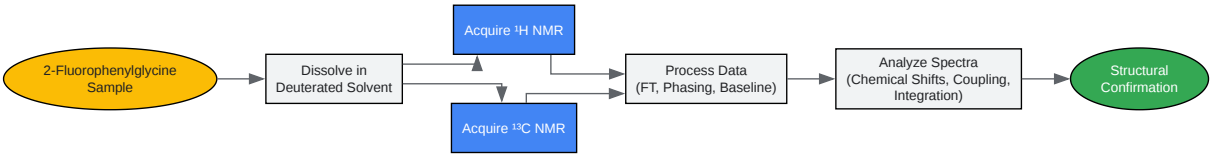
The following diagrams illustrate the general workflows for the spectroscopic analysis of 2-Fluorophenylglycine.

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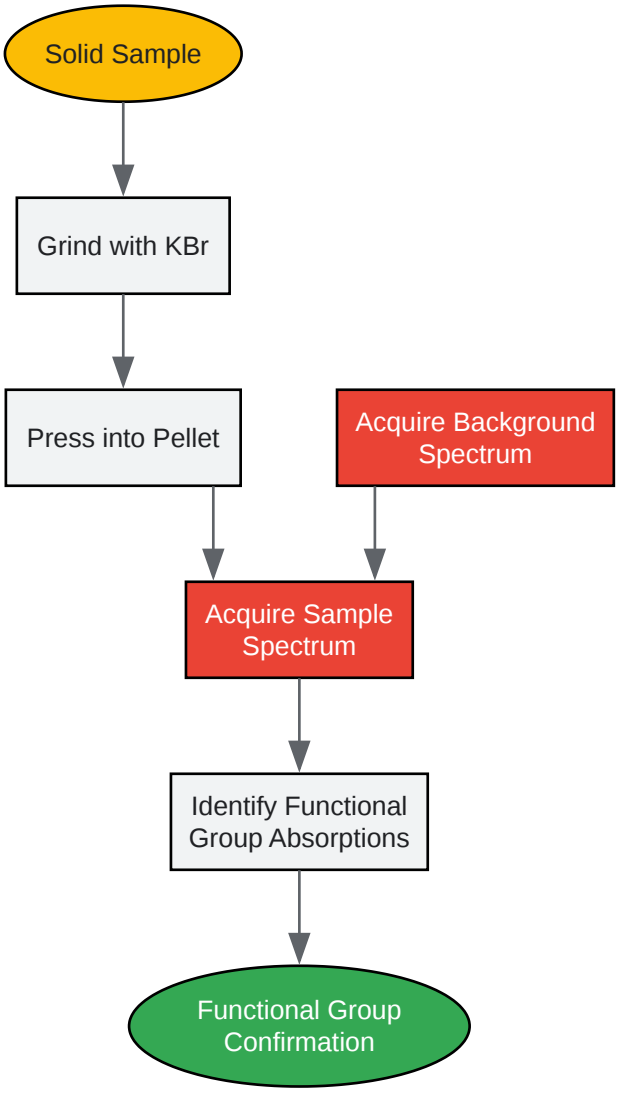
Caption: General workflow for the spectroscopic analysis of 2-Fluorophenylglycine.



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Caption: Experimental workflow for NMR spectroscopic analysis.

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Caption: Experimental workflow for IR spectroscopic analysis (KBr pellet method).



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Caption: Experimental workflow for Mass Spectrometry analysis (ESI-MS/MS).

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- To cite this document: BenchChem. [Spectroscopic Analysis of 2-Fluorophenylglycine: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1312075/docs#spectroscopic-analysis-of-2-fluorophenylglycine-an-in-depth-technical-guide]

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